

Inter-laboratory comparison of the analysis of 2-(3-Bromophenyl)butanedinitrile

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Compound of Interest

Compound Name: 2-(3-Bromophenyl)butanedinitrile

Cat. No.: B7845154

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An Inter-laboratory Comparison of the Analysis of **2-(3-Bromophenyl)butanedinitrile**: A Proficiency Testing Guide

This guide provides a comprehensive overview of an inter-laboratory comparison for the quantitative analysis of **2-(3-Bromophenyl)butanedinitrile**. The study was designed to assess the proficiency of participating laboratories in determining the concentration of this compound in a standardized sample matrix. The results and methodologies presented herein offer valuable insights for researchers, scientists, and professionals involved in drug development and quality control.

Summary of Inter-laboratory Comparison Data

A standardized sample of **2-(3-Bromophenyl)butanedinitrile** with a known reference concentration of 25.00 µg/mL was distributed to ten participating laboratories. Each laboratory was instructed to perform triplicate measurements and report the mean concentration, standard deviation, and the analytical method used. The performance of each laboratory was evaluated using z-scores, which indicate how many standard deviations an observation is from the mean of all reported results. A z-score between -2 and +2 is generally considered satisfactory.

Laboratory ID	Reported Mean Concentration (µg/mL)	Standard Deviation (µg/mL)	z-score	Analytical Method
Lab-01	24.85	0.25	-0.33	HPLC-UV
Lab-02	25.20	0.30	0.44	HPLC-UV
Lab-03	26.10	0.45	2.44 (Outlier)	HPLC-UV
Lab-04	24.50	0.20	-1.11	HPLC-UV
Lab-05	25.05	0.15	0.11	UHPLC-MS
Lab-06	23.90	0.50	-2.44 (Outlier)	GC-MS
Lab-07	25.35	0.28	0.77	HPLC-UV
Lab-08	24.70	0.35	-0.66	HPLC-UV
Lab-09	25.10	0.22	0.22	UHPLC-MS
Lab-10	24.95	0.18	-0.11	HPLC-UV
Consensus Mean	25.00			
Standard Deviation of all labs	0.45			

Experimental Protocols

The following is a recommended experimental protocol for the quantitative analysis of **2-(3-Bromophenyl)butanedinitrile**, based on common methodologies for similar aromatic nitrile compounds.[\[1\]](#)[\[2\]](#)

High-Performance Liquid Chromatography (HPLC-UV) Method

This method is suitable for the quantification of **2-(3-Bromophenyl)butanedinitrile** in a non-complex matrix.

- Instrumentation: A standard HPLC system equipped with a UV detector, autosampler, and a C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 µm particle size) was used.[1][2]
- Mobile Phase: An isocratic mobile phase consisting of a mixture of acetonitrile and water (60:40, v/v) is recommended.
- Flow Rate: A flow rate of 1.0 mL/min is typically employed.[1]
- Detection Wavelength: The UV detector should be set to a wavelength of 220 nm for optimal detection of the analyte.
- Sample Preparation:
 - Accurately weigh and dissolve a known amount of the **2-(3-Bromophenyl)butanedinitrile** reference standard in the mobile phase to prepare a stock solution of 100 µg/mL.
 - Prepare a series of calibration standards by serial dilution of the stock solution.
 - Dissolve the unknown sample in the mobile phase to achieve an expected concentration within the calibration range.
 - Filter all solutions through a 0.45 µm syringe filter before injection.
- Analysis: Inject equal volumes (e.g., 10 µL) of the calibration standards and the unknown sample into the HPLC system. A calibration curve is generated by plotting the peak area against the concentration of the standards. The concentration of the unknown sample is then determined from this curve.

Gas Chromatography-Mass Spectrometry (GC-MS) Method

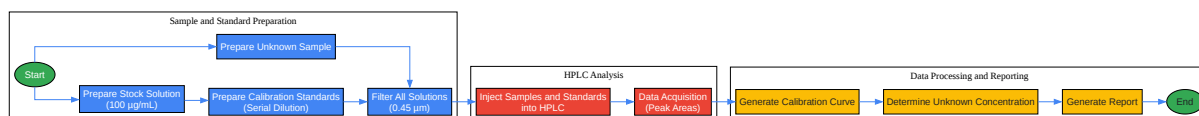
For more complex matrices or for confirmatory analysis, a GC-MS method can be employed.

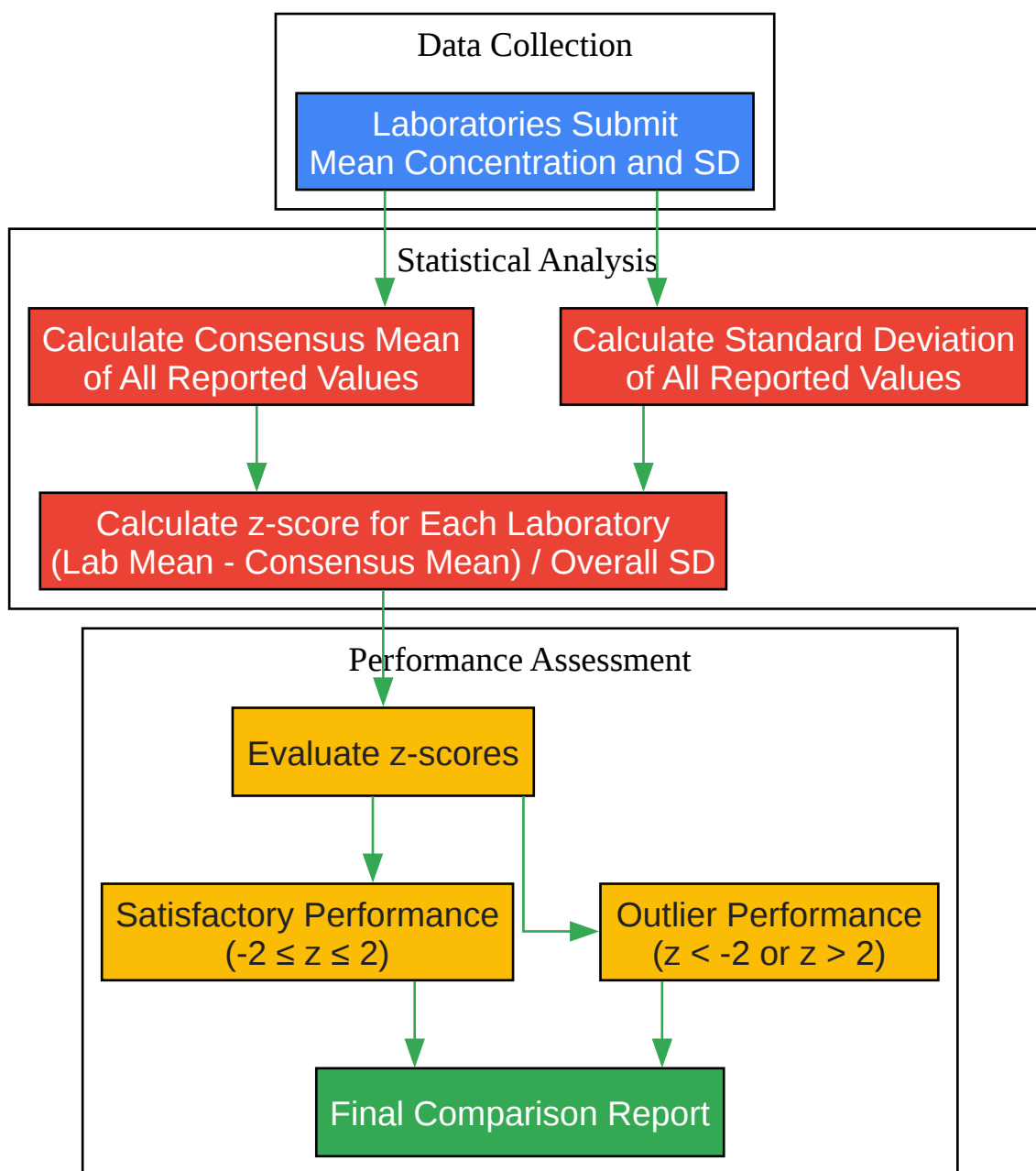
- **Instrumentation:** A gas chromatograph coupled with a mass spectrometer is required. A capillary column suitable for the analysis of semi-volatile organic compounds (e.g., a 30 m x 0.25 mm ID, 0.25 μ m film thickness column) is recommended.
- **Carrier Gas:** Helium is used as the carrier gas at a constant flow rate.
- **Injection:** A splitless injection is typically used for trace analysis.
- **Temperature Program:** A temperature gradient is employed to ensure good separation of the analyte from other matrix components. A typical program might start at 100°C, hold for 1 minute, then ramp to 280°C at 20°C/min, and hold for 5 minutes.
- **Mass Spectrometry:** The mass spectrometer is operated in electron ionization (EI) mode. For quantification, selected ion monitoring (SIM) of characteristic ions of **2-(3-Bromophenyl)butanedinitrile** is recommended for enhanced sensitivity and selectivity.

Visualizations

Experimental Workflow for HPLC Analysis

The following diagram illustrates the general workflow for the HPLC-based analysis of **2-(3-Bromophenyl)butanedinitrile**.





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References

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